

# Angoline hydrochloride solubility issues in aqueous solutions.

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## Compound of Interest

Compound Name: Angoline hydrochloride

Cat. No.: B8118353

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## Angoline Hydrochloride Technical Support Center

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **Angoline hydrochloride**. The information is presented in a question-and-answer format to directly address common challenges, particularly those related to its solubility in aqueous solutions.

### Frequently Asked Questions (FAQs)

Q1: What is **Angoline hydrochloride** and what is its mechanism of action?

**Angoline hydrochloride** is a potent and selective inhibitor of the Interleukin-6 (IL-6) / Signal Transducer and Activator of Transcription 3 (STAT3) signaling pathway, with an IC<sub>50</sub> of 11.56  $\mu$ M.<sup>[1]</sup> It exerts its effects by inhibiting the phosphorylation of STAT3, which in turn downregulates the expression of STAT3's target genes. This inhibition of the IL-6/STAT3 pathway leads to a reduction in cancer cell proliferation.<sup>[1]</sup> **Angoline hydrochloride** is the hydrochloride salt form of Angoline, a benzophenanthridine alkaloid isolated from *Zanthoxylum nitidum*.<sup>[1][2][3][4]</sup>

Q2: What are the basic chemical and physical properties of **Angoline hydrochloride**?

Understanding the fundamental properties of **Angoline hydrochloride** is crucial for its proper handling and use in experiments.

Property	Value	Reference
CAS Number	1071676-04-4	[1]
Molecular Formula	C22H22ClNO5	[1]
Molecular Weight	415.87 g/mol	[1]
Appearance	Solid powder	[5]
Purity	Typically ≥98% (refer to Certificate of Analysis)	[1]
Storage (Powder)	-20°C for up to 3 years, protected from light and moisture.	[1]
Storage (In Solvent)	-80°C for up to 1 year.	[1]

Q3: Is **Angoline hydrochloride** soluble in aqueous solutions?

Based on available data and the common characteristics of benzophenanthridine alkaloids, **Angoline hydrochloride** is expected to have limited solubility in neutral aqueous solutions.[5] Its solubility is pH-dependent, a common trait for hydrochloride salts of basic compounds.[6]

Q4: How does pH affect the solubility of **Angoline hydrochloride**?

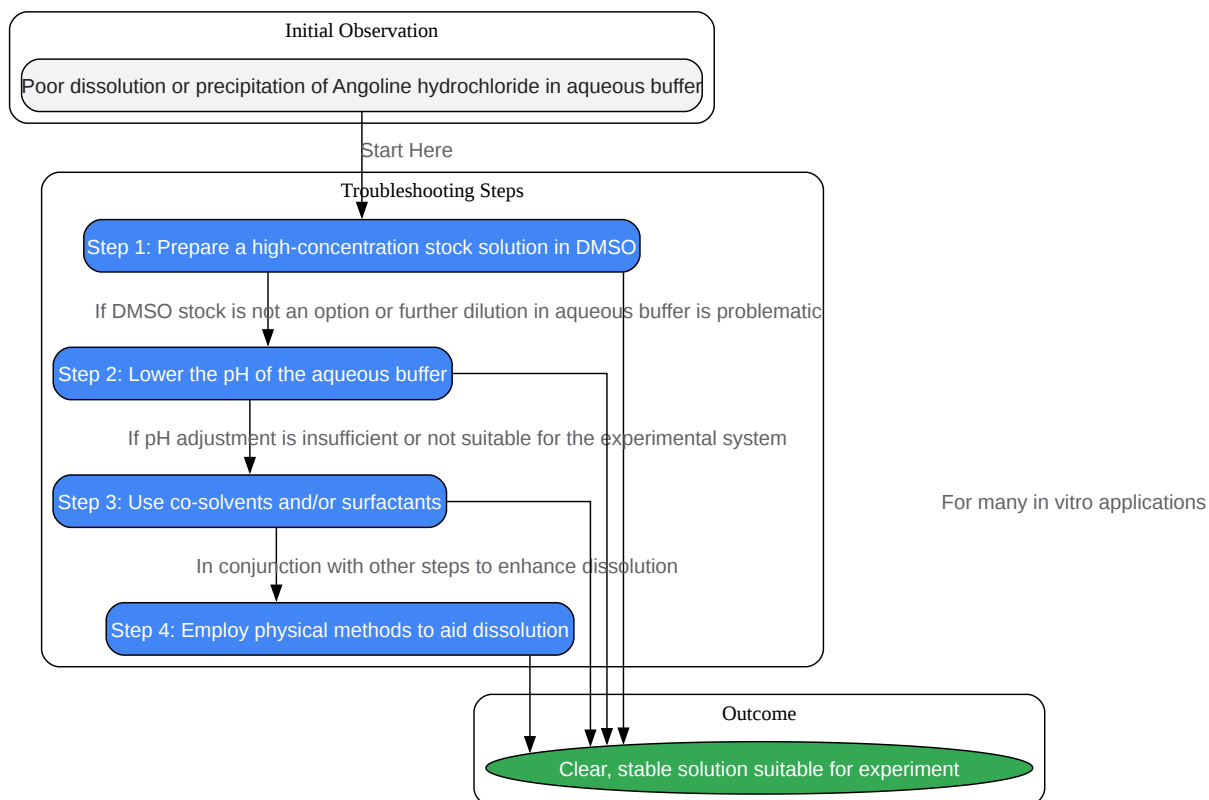
While specific quantitative data for **Angoline hydrochloride** is not readily available in the public domain, the general principle for hydrochloride salts of weak bases is that their aqueous solubility increases in acidic conditions.[6] At lower pH, the equilibrium shifts towards the protonated, more soluble form of the molecule. Conversely, in neutral or basic solutions, it is more likely to convert to its less soluble free base form.

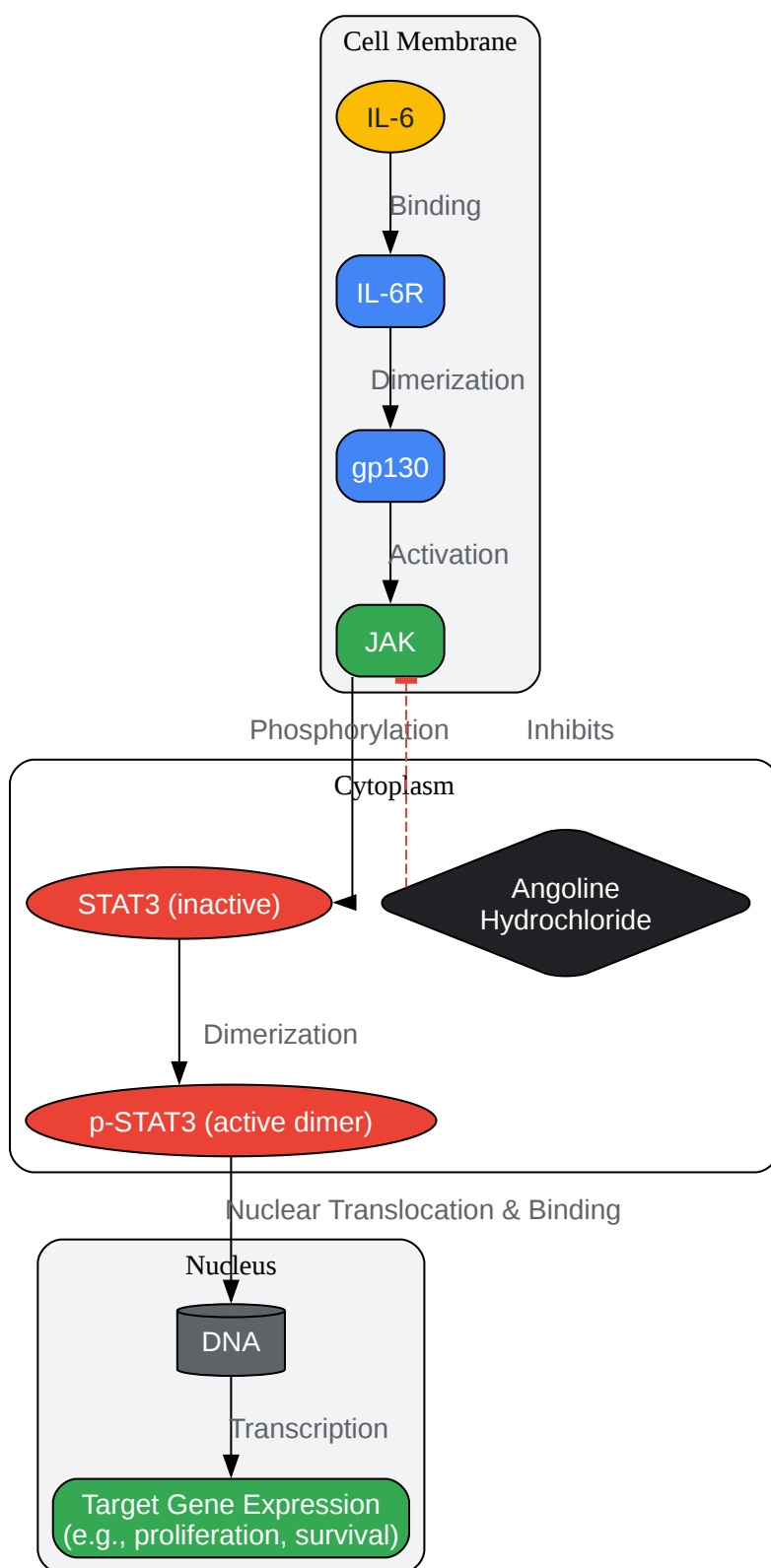
Q5: What solvents are recommended for preparing stock solutions of **Angoline hydrochloride**?

For in vitro experiments, Dimethyl Sulfoxide (DMSO) is the most commonly recommended solvent for preparing concentrated stock solutions of **Angoline hydrochloride**.<sup>[1]</sup> For in vivo studies, formulations often involve a combination of solvents and surfactants to achieve a stable suspension or solution.<sup>[7]</sup>

## Troubleshooting Guide: Angoline Hydrochloride Solubility Issues

This guide provides a systematic approach to addressing common solubility challenges encountered when preparing aqueous solutions of **Angoline hydrochloride** for experimental use.





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